

Comprehensive Safety and Handling Guide for c-di-AMP Diammonium Salt

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Compound of Interest

Compound Name: *c-di-AMP diammonium*

Cat. No.: *B8198295*

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This guide provides essential safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **c-di-AMP diammonium** salt. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting.

I. Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **c-di-AMP diammonium** salt is not readily available, data from analogous compounds, such as c-di-AMP sodium salt and other diammonium salts, suggest that the compound is not classified as hazardous. However, it is recommended to handle it with the standard care afforded to all laboratory chemicals. Potential hazards, based on similar diammonium compounds, may include mild skin and eye irritation.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. If irritation persists, seek medical attention.
- **Skin Contact:** In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and wash before reuse. If irritation occurs, seek medical attention.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.

- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical attention if symptoms occur.

II. Personal Protective Equipment (PPE)

Standard laboratory PPE is required to minimize exposure and ensure personal safety when handling **c-di-AMP diammonium** salt in powdered form and in solution.

PPE Category	Recommended Equipment	Specifications
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile or latex gloves	Inspect gloves for integrity before use. Change gloves frequently, especially after direct contact with the compound.
Body Protection	Laboratory coat	Should be fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust is generated, a N95-rated dust mask may be used.

III. Operational Plan: Handling and Storage

c-di-AMP diammonium salt is likely a hygroscopic solid, meaning it can absorb moisture from the air. Proper handling and storage are crucial to maintain its integrity and ensure accurate experimental results.

Storage:

Parameter	Recommendation
Temperature	Store at -20°C for long-term stability.[1]
Atmosphere	Keep in a tightly sealed container in a dry, well-ventilated place.
Light	Protect from light.

Handling and Weighing:

Due to its potentially hygroscopic nature, the following steps should be taken when handling and weighing the powdered form of **c-di-AMP diammonium** salt:

- Preparation: Before opening the container, allow it to equilibrate to room temperature to prevent condensation of moisture onto the product.
- Weighing Environment: If possible, weigh the compound in a glove box with a controlled, low-humidity atmosphere. If a glove box is not available, work quickly and efficiently in a well-ventilated area, such as a chemical fume hood, to minimize exposure to atmospheric moisture.
- Procedure:
 - Use a clean, dry spatula and weigh boat.
 - Quickly transfer the desired amount of powder to the weigh boat and record the weight.
 - Immediately and tightly seal the main product container.
 - Proceed with the dissolution protocol as soon as possible after weighing.

IV. Experimental Protocol: Preparation of Stock Solutions

The salt forms of c-di-AMP generally exhibit enhanced water solubility and stability.[2] The sodium salt of c-di-AMP is soluble in water at concentrations of at least 16 mM.[1]

Materials:

- **c-di-AMP diammonium** salt powder
- Nuclease-free water or appropriate buffer (e.g., Tris-HCl, pH 7.5)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Calculate the required mass: Based on the desired concentration and volume of the stock solution, calculate the mass of **c-di-AMP diammonium** salt needed. The molecular weight of the free acid is 658.41 g/mol .[3]
- Weigh the compound: Following the handling procedures outlined above, accurately weigh the calculated mass of the compound.
- Dissolution:
 - Transfer the weighed powder to a sterile tube.
 - Add the appropriate volume of solvent (e.g., nuclease-free water).
 - Vortex the solution until the powder is completely dissolved. Gentle warming may be used if necessary, but monitor for any signs of degradation.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.

V. Disposal Plan

c-di-AMP diammonium salt is not expected to be hazardous waste. However, all chemical waste should be disposed of according to institutional and local regulations.

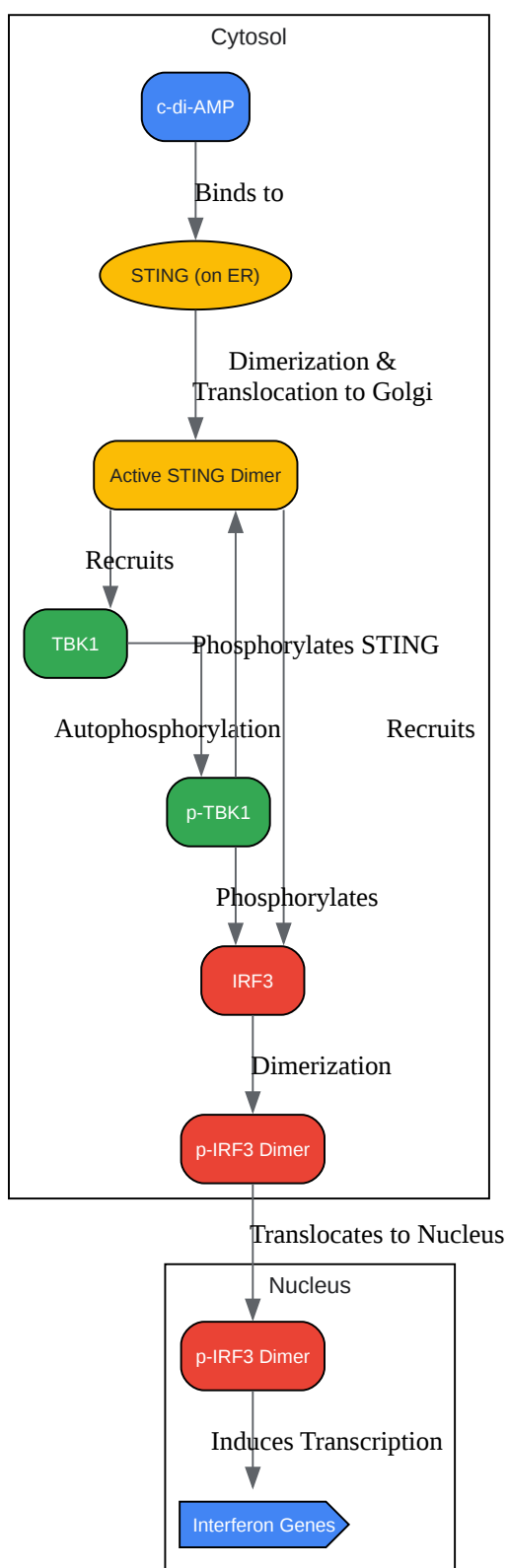
Waste Handling:

Waste Type	Disposal Procedure
Solid Waste (unused powder, contaminated weigh boats, etc.)	* Collect in a designated, sealed container labeled "Non-hazardous solid chemical waste."* Dispose of according to your institution's guidelines for non-hazardous solid waste. Do not place in general laboratory trash that will be handled by custodial staff.
Liquid Waste (unused solutions, rinsates)	* For small quantities of aqueous solutions, disposal down the sanitary sewer with copious amounts of water may be permissible, depending on local regulations.* Confirm with your institution's environmental health and safety department before drain disposal.
Contaminated Sharps (needles, etc.)	* Dispose of in a designated sharps container.
Empty Containers	* Rinse the container thoroughly with a suitable solvent (e.g., water).* Dispose of the rinsate as liquid waste.* Deface the label and dispose of the empty container in the regular trash or recycling, as per institutional policy.

Mandatory Visualizations

Signaling Pathway

c-di-AMP is a key signaling molecule that activates the stimulator of interferon genes (STING) pathway in mammalian cells, leading to an innate immune response.[2]

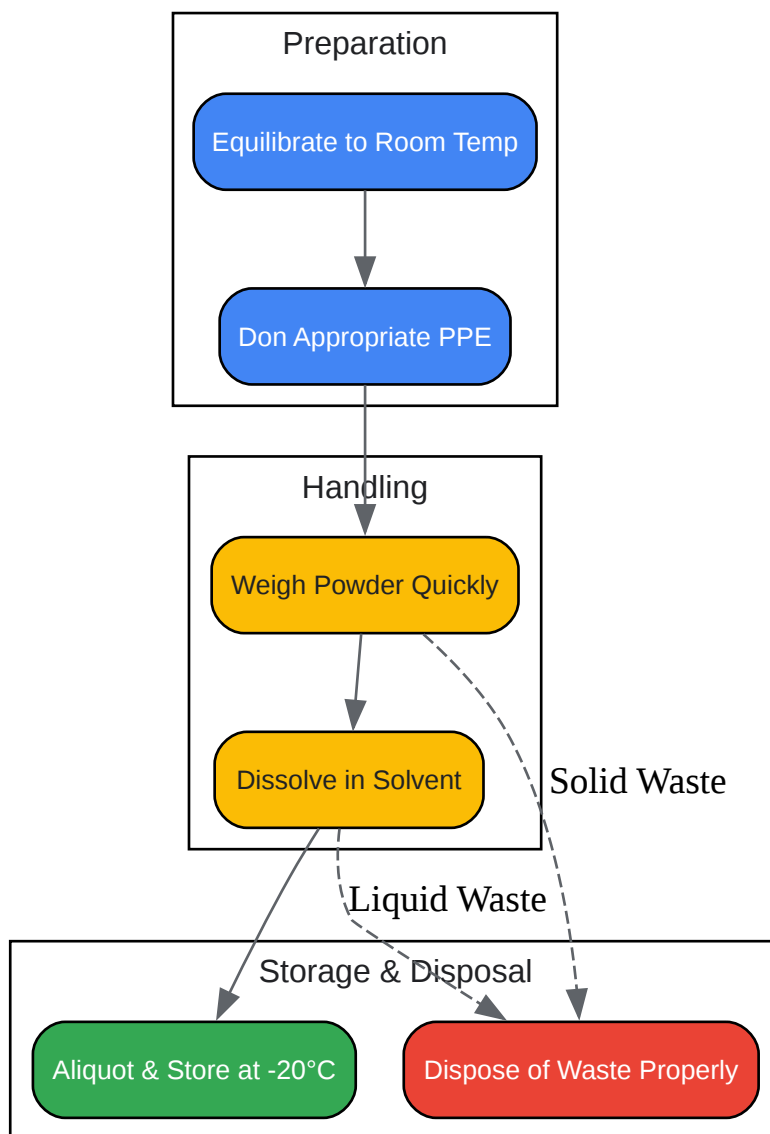


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Caption: c-di-AMP activated STING signaling pathway.

Experimental Workflow

The following diagram outlines the general workflow for handling and preparing solutions of **c-di-AMP diammonium** salt.



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Caption: Workflow for handling **c-di-AMP diammonium** salt.

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